

Navigating the Disposal of Fonadelpar: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Fonadelpar*

Cat. No.: *B1673531*

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For researchers and scientists engaged in drug development, the proper handling and disposal of investigational compounds like **Fonadelpar** are paramount to ensuring laboratory safety and environmental protection. While a specific Safety Data Sheet (SDS) with detailed disposal instructions for **Fonadelpar** is not publicly available, a comprehensive disposal plan can be formulated by combining its known chemical properties with established guidelines for hazardous waste management in a research setting.

Fonadelpar is a potent and selective peroxisome proliferator-activated receptor delta (PPAR δ) agonist.^[1] Due to its biological activity and the fact that it is an investigational drug, all waste containing **Fonadelpar** should be treated as hazardous unless explicitly determined otherwise by your institution's Environmental Health and Safety (EHS) department.

Chemical and Physical Properties of Fonadelpar

A clear understanding of a compound's properties is the first step toward safe disposal. The following table summarizes the key chemical and physical data for **Fonadelpar**.

Property	Value
Molecular Formula	C ₂₅ H ₂₃ F ₃ N ₂ O ₄ S[2]
Molecular Weight	504.5 g/mol [2]
IUPAC Name	2-[[[5-methyl-3-[2-[4-propan-2-yl-2-[4-(trifluoromethyl)phenyl]-1,3-thiazol-5-yl]ethyl]-1,2-benzoxazol-6-yl]oxy]acetic acid[2]
CAS Number	515138-06-4[2]

Experimental Protocols for Safe Disposal

The following protocols provide a step-by-step guide for the proper disposal of **Fonadelpar** waste in a laboratory environment. These procedures are based on general best practices for hazardous chemical waste and should be adapted to comply with your institution's specific policies.

Waste Identification and Segregation

Proper segregation of waste streams is critical to prevent accidental chemical reactions and to ensure compliant disposal.

- Solid Waste:
 - Includes unused or expired pure **Fonadelpar**, contaminated personal protective equipment (PPE) such as gloves and lab coats, and any lab materials (e.g., weigh boats, centrifuge tubes, pipette tips) that have come into direct contact with the compound.
 - Solid waste should be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste:
 - Consists of solutions containing **Fonadelpar**, including stock solutions, experimental media, and the first rinse of any contaminated glassware.
 - Liquid waste should be collected in a compatible, leak-proof, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless approved

by your EHS department.

- Sharps Waste:
 - Needles, syringes, or any other sharp objects contaminated with **Fonadelpar** must be disposed of in a designated, puncture-resistant sharps container for chemically contaminated sharps.

Waste Container Management

Proper management of waste containers is essential for laboratory safety.

- Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**Fonadelpar**," and the approximate concentration and quantity.
- Container Integrity: Use containers that are in good condition and compatible with the waste being collected. Ensure that lids are securely fastened when not in use.
- Storage: Store waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory. This area should be away from general traffic and have secondary containment to capture any potential leaks.

Disposal Procedure

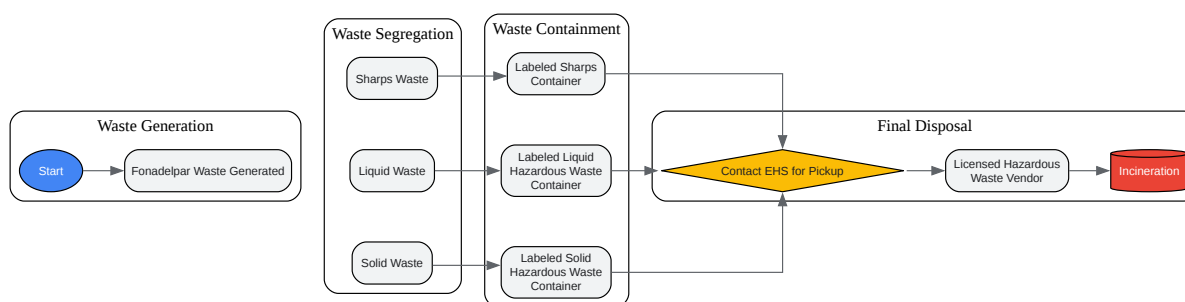
The final disposal of **Fonadelpar** waste must be handled by a licensed hazardous waste management company.

- Contact EHS: Once your waste container is full or you have concluded your experiments with **Fonadelpar**, contact your institution's EHS department to arrange for a waste pickup.
- Documentation: Complete all necessary waste disposal forms as required by your institution and regulatory agencies. This creates a "cradle-to-grave" record of the waste.
- Incineration: For many investigational drugs and research chemicals, incineration is the preferred method of disposal to ensure complete destruction of the active compound. Your EHS department will coordinate this with their contracted waste vendor.

Never dispose of **Fonadelpar** or its containers in the regular trash or down the drain.

Visualizing the Disposal Workflow

To further clarify the proper disposal pathway for **Fonadelpar**, the following diagrams illustrate the key decision points and processes.

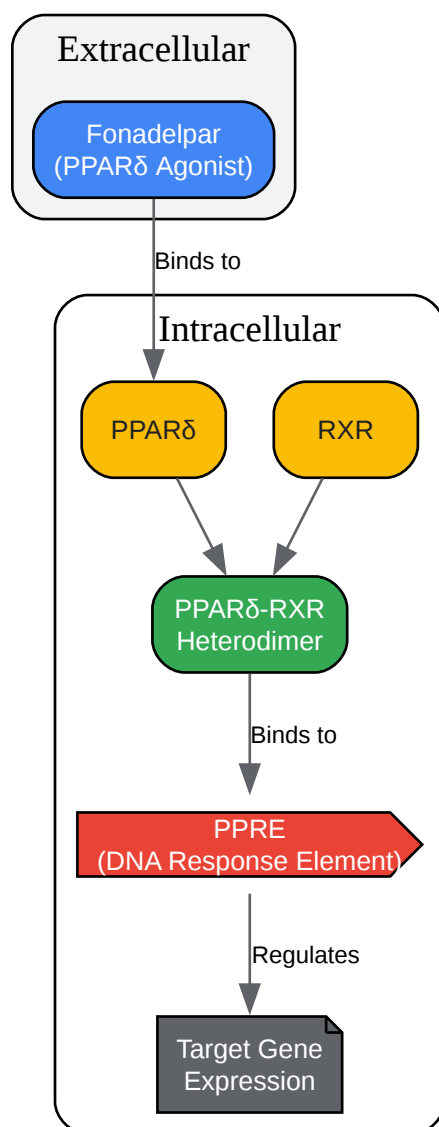


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Caption: Workflow for the proper disposal of **Fonadelpar** waste.

Signaling Pathway Context: PPAR δ Activation

Understanding the mechanism of action of **Fonadelpar** as a PPAR δ agonist provides context for its biological potency and the importance of its proper disposal. The following diagram illustrates a simplified signaling pathway of PPAR δ activation.



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Caption: Simplified signaling pathway of **Fonadelpar** as a PPARδ agonist.

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References

- 1. Fonadelpar|NPS-005;SJP-0035 [dcchemicals.com]
- 2. Fonadelpar | C₂₅H₂₃F₃N₂O₄S | CID 9827461 - PubChem [pubchem.ncbi.nlm.nih.gov]
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